

Essential Safety and Operational Guide for Handling JNJ-47965567

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Compound of Interest

Compound Name: JNJ-47965567

Cat. No.: B15586329

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For Researchers, Scientists, and Drug Development Professionals: A Procedural Overview for the Safe Handling, Storage, and Disposal of **JNJ-47965567**.

This guide provides immediate and essential safety protocols for **JNJ-47965567**, a selective P2X7 antagonist. Adherence to these procedures is critical to ensure personal safety and maintain experimental integrity. The toxicological properties of this compound have not been fully investigated, and it should be handled as a potentially hazardous substance at all times.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **JNJ-47965567** in solid or solution form.

PPE Category	Specification	Rationale
Eye/Face Protection	ANSI-approved safety glasses with side shields or safety goggles.	Protects against splashes, aerosols, and airborne particles.
Hand Protection	Chemical-resistant nitrile gloves.	Prevents dermal absorption. Double-gloving is recommended for prolonged handling or when working with solutions.
Body Protection	A fully buttoned laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if creating aerosols or handling large quantities.	Minimizes risk of inhalation.

Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Immediately wash the affected area with soap and plenty of water. Seek medical attention if irritation develops.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.

In Case of a Spill: Evacuate the area. Wear full protective equipment, including respiratory protection. Cover the spill with an absorbent material (e.g., vermiculite, sand). Collect the absorbed material into a sealed container for proper disposal. Ventilate and wash the spill site after material pickup is complete.

Fire-Fighting Measures: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam extinguisher. Wear self-contained breathing apparatus to prevent contact with toxic fumes.

Handling and Storage Protocol

Proper handling and storage are essential to maintain the compound's stability and prevent contamination.

Handling:

- Handle in a well-ventilated area, preferably within a chemical fume hood.
- Avoid the formation of dust and aerosols.

- Do not ingest, inhale, or allow contact with skin and eyes.[1]
- Wash hands and exposed skin thoroughly after handling.[1]
- Aqueous solutions are not recommended for storage for more than one day.[1]

Storage:

- Store in a tightly sealed container.
- Protect from light and moisture.
- Recommended long-term storage for the solid compound is at -20°C.[1]

Disposal Plan

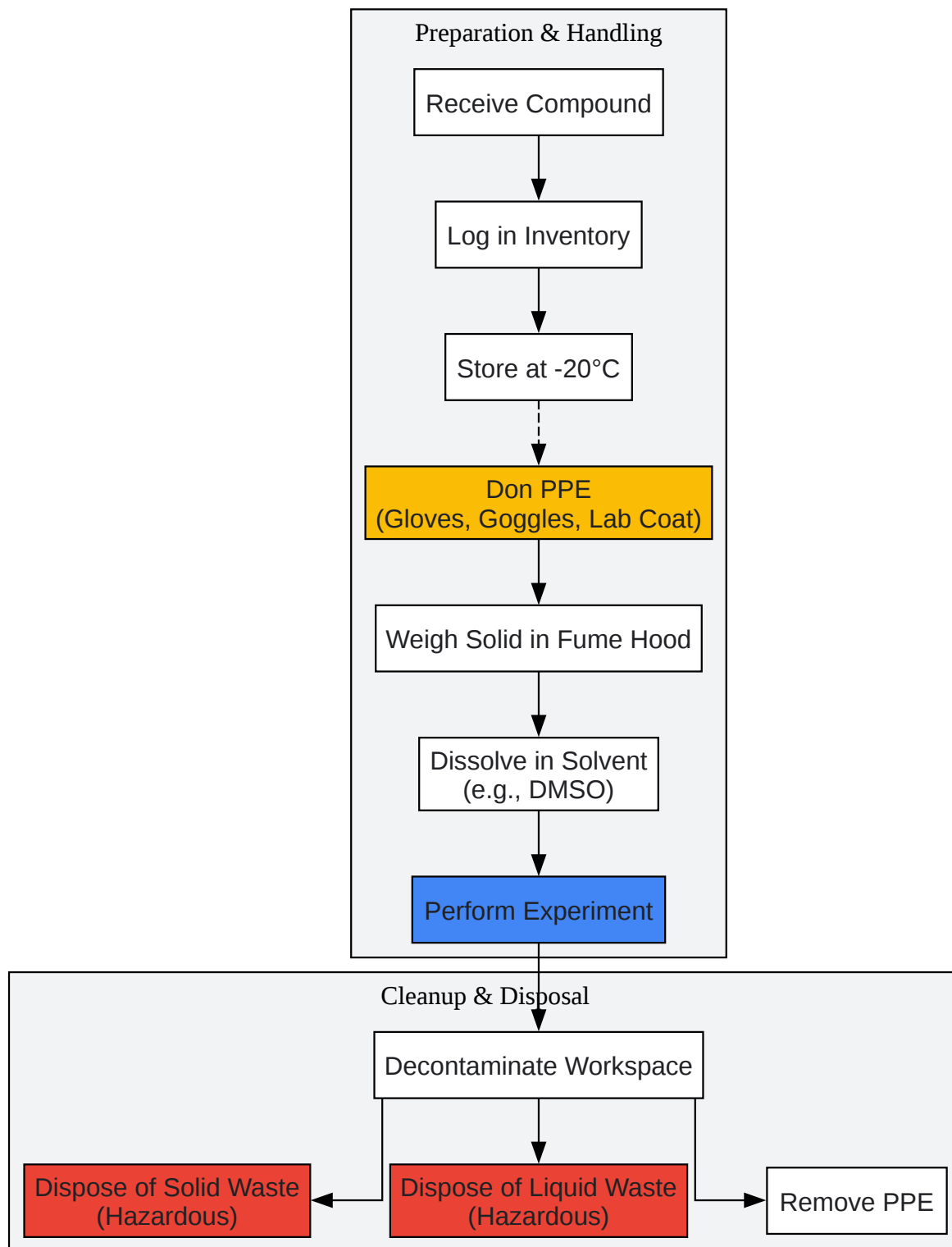
All waste materials containing **JNJ-47965567** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated disposables (e.g., weigh boats, pipette tips, gloves) in a designated, sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **JNJ-47965567** in a clearly labeled, sealed hazardous waste container.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Do not allow the material to be released into the environment or enter sewer systems.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	488.6 g/mol	Cayman Chemical
Formulation	Crystalline solid	Cayman Chemical
Long-term Storage	-20°C	Cayman Chemical
Stability	≥ 4 years (at -20°C)	Cayman Chemical
Solubility (DMSO)	~30 mg/mL	Cayman Chemical
Solubility (Ethanol)	~12.5 mg/mL	Cayman Chemical

Procedural Workflow for Handling JNJ-47965567



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Caption: Workflow for safe handling of **JNJ-47965567**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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